

BP Fluor 555 Azide: Application Notes and Protocols for Click Chemistry

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Compound of Interest

Compound Name: BP Fluor 555 Azide

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This document provides detailed application notes and protocols for the use of **BP Fluor 555 Azide** in bio-orthogonal labeling reactions. BP Fluor 555 is a bright, water-soluble, and photostable orange-fluorescent dye, making it an excellent choice for the detection of low-abundance biomolecules.^{[1][2][3]} Its azide functionality allows for covalent conjugation to alkyne-modified molecules via the highly efficient and specific "click chemistry" reaction.^{[1][2]}

Introduction to Click Chemistry

Click chemistry refers to a class of reactions that are rapid, selective, and high-yielding.^[4] The most common form used in bioconjugation is the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), which forms a stable triazole linkage between an azide and a terminal alkyne.^{[4][5]} This reaction is bio-orthogonal, meaning it does not interfere with native biological functional groups, ensuring specific labeling of the target molecule.^{[4][6][7]} Key advantages of click chemistry include its biocompatibility (can be performed in aqueous buffers and even in living cells), high efficiency, and simple protocol.^{[4][7]}

BP Fluor 555 Azide is ideally suited for the 532 nm or 555 nm laser lines and can be visualized with TRITC (tetramethylrhodamine) filter sets.^{[1][2]} Conjugates made with this dye

are insensitive to pH changes from pH 4 to 10.[1][2][3]

Experimental Protocols

This section details the protocols for labeling alkyne-modified biomolecules with **BP Fluor 555 Azide** using a copper-catalyzed click reaction.

Required Materials

Reagents:

- Alkyne-modified biomolecule (e.g., protein, DNA, oligonucleotide)
- **BP Fluor 555 Azide**
- Dimethylsulfoxide (DMSO)
- Triethylammonium acetate (TEAA) buffer (2M, pH 7.0)
- Ascorbic Acid
- Copper(II)-TBTA (Tris(benzyltriazolylmethyl)amine) or Copper(II)-THPTA (Tris(3-hydroxypropyltriazolylmethyl)amine) complex

Equipment:

- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Inert gas (e.g., argon or nitrogen)
- Optional: HPLC or PAGE for purification

Stock Solution Preparation

Proper preparation of stock solutions is critical for successful click chemistry reactions.

Reagent	Stock Concentration	Solvent	Storage Notes
BP Fluor 555 Azide	10 mM	DMSO	Store at -20°C, protected from light.
Ascorbic Acid	5 mM	Deionized Water	Prepare fresh for each use as it is readily oxidized.[6]
Copper(II)-TBTA	10 mM	55% DMSO	Stable for years at room temperature.[6]

Protocol for Labeling Alkyne-Modified Biomolecules

This protocol is a general guideline and may require optimization for specific applications.

- **Preparation of the Biomolecule:** Dissolve the alkyne-modified biomolecule in water or an appropriate buffer in a microcentrifuge tube.[6][8]
- **Buffer Addition:** Add 2M TEAA buffer (pH 7.0) to a final concentration of 0.2 M.[6][8]
- **DMSO Addition:** Add DMSO to a final concentration of 50% (v/v) and vortex to mix.[6]
- **BP Fluor 555 Azide Addition:** Add the 10 mM stock solution of **BP Fluor 555 Azide**. The molar ratio of azide to alkyne may need to be optimized, but a 1.5-fold excess of azide is a good starting point.[6] Vortex thoroughly.[6][8]
- **Ascorbic Acid Addition:** Add the freshly prepared 5 mM ascorbic acid solution to a final concentration of 0.5 mM and vortex briefly.[6]
- **Degassing:** Bubble an inert gas (argon or nitrogen) through the solution for 30 seconds to remove dissolved oxygen, which can interfere with the reaction.[6][8]
- **Copper Catalyst Addition:** Add the 10 mM Copper(II)-TBTA stock solution to a final concentration of 0.5 mM.[6] Flush the headspace of the tube with inert gas and cap it tightly. [6][8]

- Incubation: Vortex the reaction mixture thoroughly.^{[6][8]} If precipitation is observed, heat the vial at 80°C for 3 minutes and vortex again.^{[6][8]} Incubate the reaction at room temperature overnight.^{[6][8]} For some applications, labeling can be complete in as little as 15-30 minutes at room temperature.^[5]
- Purification: The labeled conjugate can be purified from excess reagents. For oligonucleotides, precipitation with acetone is recommended.^{[6][8]} For larger proteins, other methods like size-exclusion chromatography may be more suitable.
 - Acetone Precipitation: Add at least a 4-fold volume of cold (-20°C) acetone to the reaction mixture.^[8]
 - Mix thoroughly and incubate at -20°C for at least 20 minutes.^[8]
 - Centrifuge at 10,000 rpm for 10 minutes.^[8]
 - Discard the supernatant and wash the pellet with cold acetone.^[8]
 - Centrifuge again, discard the supernatant, and dry the pellet.^[8]
- Final Product: The purified BP Fluor 555-labeled biomolecule is now ready for downstream applications.

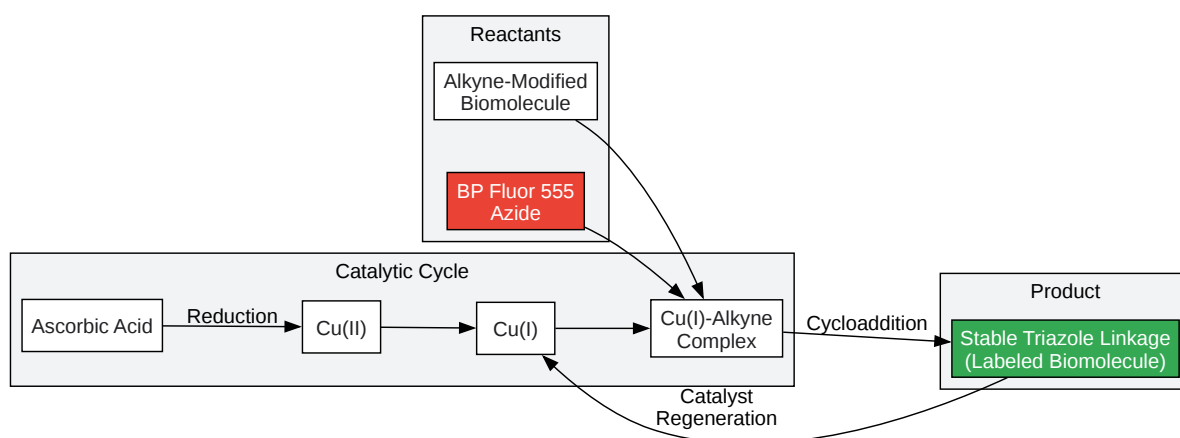
Data Presentation

The following table summarizes the recommended concentrations for the click chemistry reaction components.

Component	Stock Concentration	Final Concentration
Alkyne-Modified Biomolecule	Varies	20 - 200 μ M
BP Fluor 555 Azide	10 mM in DMSO	1.5 x [Biomolecule]
Triethylammonium Acetate (TEAA)	2 M, pH 7.0	0.2 M
DMSO	-	50% (v/v)
Ascorbic Acid	5 mM in Water	0.5 mM
Copper(II)-TBTA	10 mM in 55% DMSO	0.5 mM

Visualizations

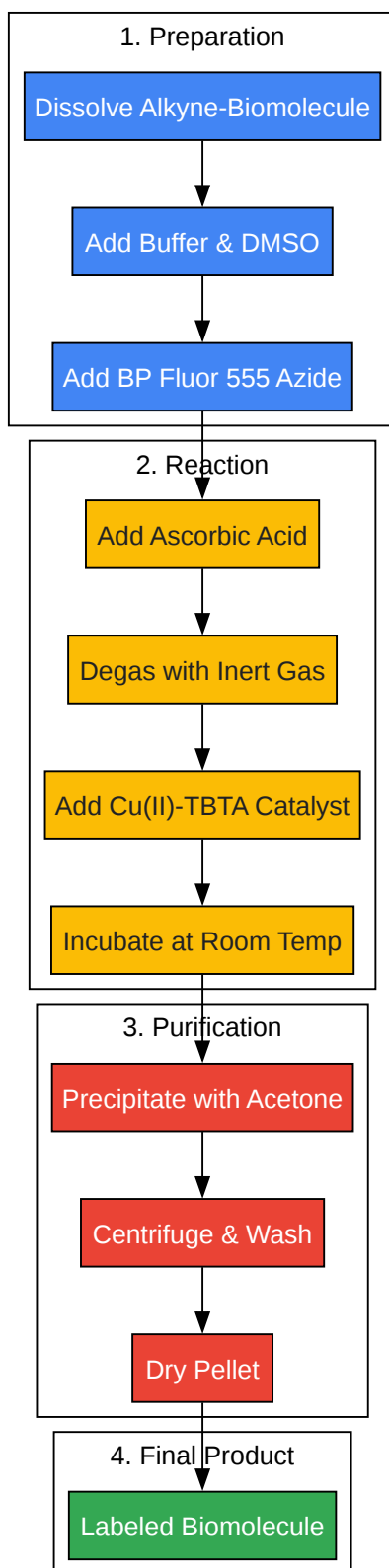
Signaling Pathway: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)



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Caption: The catalytic cycle of the CuAAC reaction.

Experimental Workflow



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Caption: A step-by-step workflow for labeling biomolecules.

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